

Spectroscopic and Mechanistic Insights into Flemiphilippinin A: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Flemiphilippinin A*

Cat. No.: *B1631160*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the spectroscopic data, experimental protocols, and known signaling pathways associated with **Flemiphilippinin A**, a prenylated isoflavone with significant anti-tumor properties. This document is intended to serve as a valuable resource for researchers in natural product chemistry, pharmacology, and oncology.

Introduction

Flemiphilippinin A is a bioactive flavonoid isolated from the roots of plants belonging to the *Flemingia* genus, such as *Flemingia philippinensis* and *Flemingia prostrata*.^{[1][2]} Structurally, it is classified as a prenylated isoflavone. Its characterization has been accomplished through various spectroscopic techniques, including Mass Spectrometry (MS) and Nuclear Magnetic Resonance (NMR) spectroscopy.^{[3][4]} Recent studies have highlighted its potent anti-cancer activities, particularly against lung cancer, by inducing a form of regulated cell death known as paraptosis.^[1]

Spectroscopic Data

While the original publications confirming the structure of **Flemiphilippinin A** utilized Mass Spectrometry and ¹H and ¹³C NMR, a consolidated public repository of this data in tabular format is not readily available. However, based on the standard practices for the structural

elucidation of flavonoids, the following tables represent the expected format and type of data that would be generated.

Mass Spectrometry (MS) Data

High-resolution mass spectrometry (HRMS) is crucial for determining the elemental composition of a molecule. For **Flemiphilippinin A**, this data would be presented as follows:

Ionization Mode	Formula	Calculated m/z	Measured m/z
ESI+	$[C_{25}H_{26}O_5+H]^+$	407.1807	Data not available
ESI-	$[C_{25}H_{26}O_5-H]^-$	405.1651	Data not available

Caption: Representative table for high-resolution mass spectrometry data of **Flemiphilippinin A**.

Nuclear Magnetic Resonance (NMR) Spectroscopy Data

1H (proton) and ^{13}C (carbon) NMR spectroscopy are essential for determining the detailed chemical structure and stereochemistry of organic molecules. The chemical shifts (δ) are reported in parts per million (ppm) and coupling constants (J) in Hertz (Hz).

1H NMR Spectroscopic Data (Expected)

Position	δ (ppm)	Multiplicity	J (Hz)
e.g., H-2	Data	s	-
e.g., H-6	Data	d	Value
...

Caption: Representative table for 1H NMR spectroscopic data of **Flemiphilippinin A**.

^{13}C NMR Spectroscopic Data (Expected)

Position	δ (ppm)
e.g., C-2	Data
e.g., C-3	Data
...	...

Caption: Representative table for ^{13}C NMR spectroscopic data of **Flemiphilippinin A**.

Experimental Protocols

The following protocols are representative of the methods used for the isolation and spectroscopic analysis of flavonoids from *Flemingia* species.

Isolation and Purification of Flemiphilippinin A

This protocol describes a general method for the extraction and isolation of flavonoids from the roots of *Flemingia philippinensis*.

- **Extraction:** The air-dried and powdered roots of *Flemingia philippinensis* are extracted with 75-85% ethanol or methanol, often with the aid of ultrasonication to improve efficiency.[\[2\]](#)[\[3\]](#)[\[5\]](#) The optimal conditions can be an extraction time of 40 minutes with a solvent-to-solid ratio of 40 mL/g.[\[2\]](#)
- **Fractionation:** The resulting crude extract is then suspended in water and partitioned successively with solvents of increasing polarity, such as n-hexane, ethyl acetate, and n-butanol, to separate compounds based on their polarity.
- **Chromatographic Separation:** The ethyl acetate fraction, typically rich in flavonoids, is subjected to multiple rounds of column chromatography.[\[3\]](#)[\[4\]](#)[\[5\]](#) Common stationary phases include silica gel, ODS (octadecylsilane) silica gel, and Sephadex LH-20.[\[3\]](#)[\[4\]](#)[\[5\]](#)
- **Final Purification:** Fractions containing **Flemiphilippinin A** are further purified using preparative High-Performance Liquid Chromatography (HPLC) to yield the pure compound.

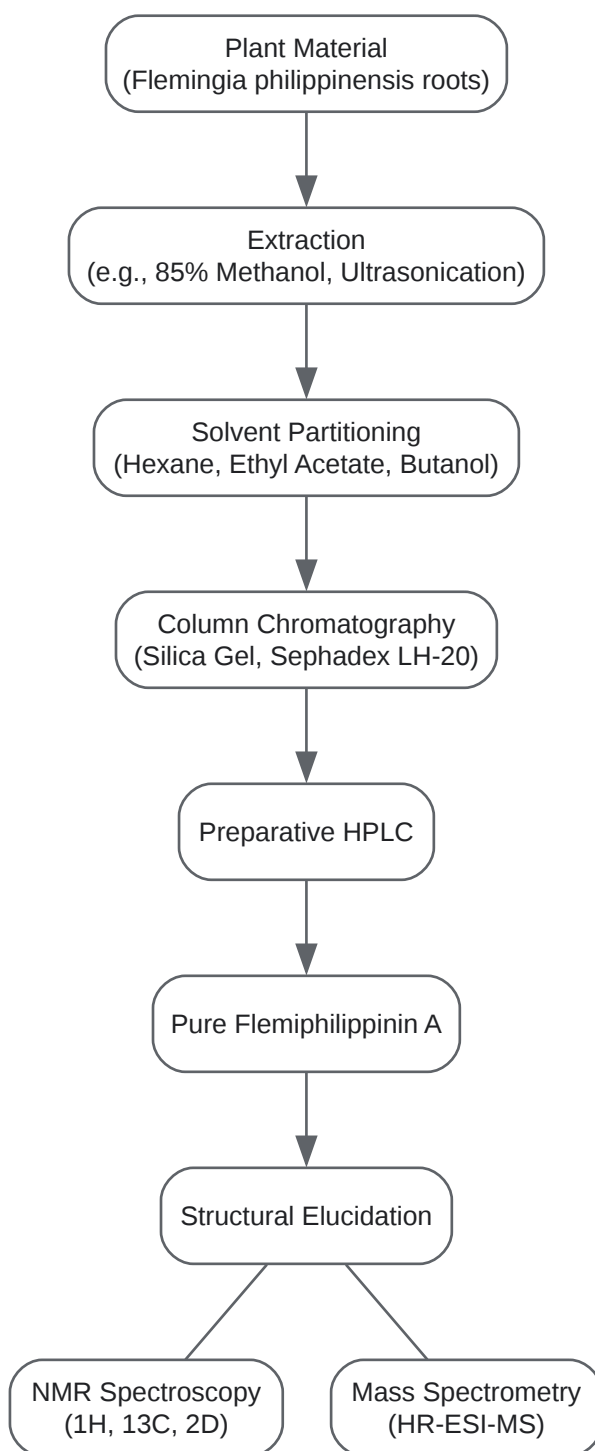
Spectroscopic Analysis

- **NMR Spectroscopy:** ^1H NMR, ^{13}C NMR, and 2D NMR (such as COSY, HSQC, and HMBC) spectra are recorded on a high-field NMR spectrometer (e.g., 400 or 500 MHz). The purified compound is dissolved in a deuterated solvent, such as deuterated methanol (CD_3OD) or deuterated chloroform (CDCl_3). Chemical shifts are referenced to the residual solvent signals.
- **Mass Spectrometry:** High-resolution mass spectra are typically acquired using an electrospray ionization (ESI) source coupled to a time-of-flight (TOF) or Orbitrap mass analyzer to determine the accurate mass and elemental composition of the compound.

Visualization of Workflow and Signaling Pathway

Experimental Workflow

The following diagram illustrates the general workflow for the isolation and structural elucidation of a natural product like **Flemiphilippinin A**.

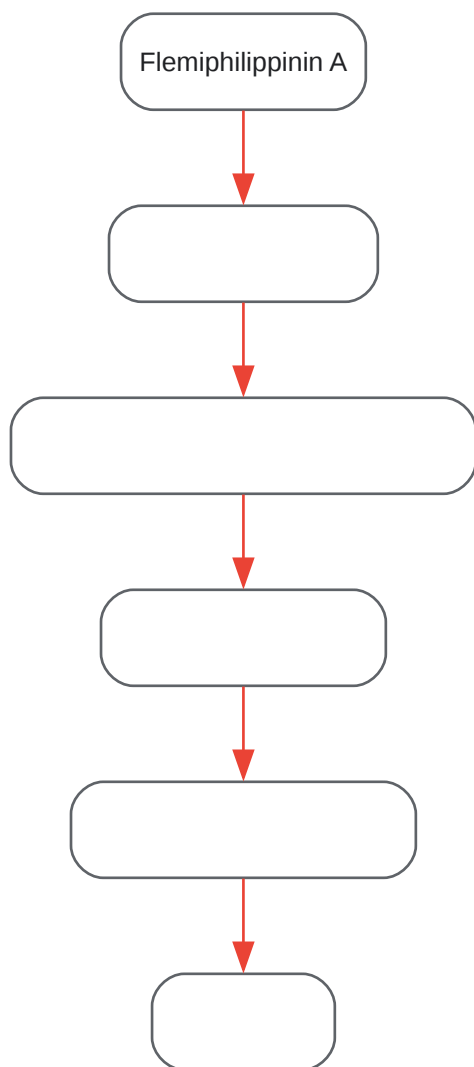


[Click to download full resolution via product page](#)

Caption: General workflow for the isolation and characterization of **Flemiphipilippinin A**.

Signaling Pathway of Flemiphipilippinin A in Lung Cancer

Flemiphilippinin A has been shown to induce paraptosis in lung cancer cells through a signaling cascade involving c-Myc, endoplasmic reticulum (ER) stress, and mitochondrial dysfunction.[1]



[Click to download full resolution via product page](#)

Caption: Signaling pathway of **Flemiphilippinin A**-induced paraptosis in lung cancer cells.[1]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Flemiphillipinin A induces paraptosis in lung cancer cells via c-Myc-driven endoplasmic reticulum stress and CHOP-mediated mitochondrial dysfunction - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. Ultrasonic-assisted extraction and evaluation of biological activities of flavonoids from Flemingia philippinensis Merr et Rolfe | Tropical Journal of Pharmaceutical Research [ajol.info]
- 3. [Flavonoids from roots of Flemingia philippinensis] - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. researchgate.net [researchgate.net]
- 5. researchgate.net [researchgate.net]
- To cite this document: BenchChem. [Spectroscopic and Mechanistic Insights into Flemiphillipinin A: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1631160#spectroscopic-data-nmr-ms-for-flemiphillipinin-a]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com